

Technical Guide: Physicochemical Profiling of 2-Morpholinocyclobutan-1-amine

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Compound of Interest

Compound Name: 2-Morpholinocyclobutan-1-amine

CAS No.: 1824242-22-9

Cat. No.: B2473215

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Executive Summary

2-Morpholinocyclobutan-1-amine is a bifunctional heterocyclic building block increasingly utilized in the synthesis of CNS-active agents and fragment-based drug discovery (FBDD). Its structural distinctiveness lies in the constrained cyclobutane core, which rigidly orients the primary amine and the morpholine moiety, offering unique vectors for hydrogen bonding and pi-stacking interactions not found in flexible alkyl linkers.

This technical guide provides a comprehensive analysis of the compound's solubility profile and ionization constants (pKa). In the absence of specific historical experimental data for this exact intermediate, we utilize Fragment-Based QSAR (Quantitative Structure-Activity Relationship) analysis derived from validated analogs (Cyclobutylamine and N-alkylmorpholines) to establish high-confidence predictive ranges. Furthermore, we detail the standard operating procedures (SOPs) required to empirically validate these values in a laboratory setting.

Part 1: Structural Analysis & Ionization Centers

To understand the solubility and pKa profile, we must first dissect the molecule into its functional ionizable cores. **2-Morpholinocyclobutan-1-amine** contains two basic nitrogen

centers, making it a diprotic base.

Ionization Centers

- Center A (Primary Amine): The amino group directly attached to the cyclobutane ring. In unsubstituted cyclobutylamine, this nitrogen has a pKa of ~10.6–10.8. However, the proximity of the morpholine ring (beta-position) introduces an inductive electron-withdrawing effect (), which typically lowers the pKa by 0.5–1.0 log units.
- Center B (Tertiary Amine): The nitrogen within the morpholine ring. N-alkylated morpholines generally exhibit pKa values in the range of 7.0–7.8.

Predicted pKa Values

Based on electronic environment analysis of structural congeners:

Ionization Center	Functional Group	Predicted pKa (Range)	Dominant Species at pH 7.4
pKa ₁	Primary Amine ()	9.6 – 10.0	Protonated ()
pKa ₂	Morpholine Nitrogen ()	7.2 – 7.6	Mixed (50:50 equilibrium)

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Implication: At physiological pH (7.4), the molecule exists primarily as a monocation or dication, rendering it highly soluble in aqueous media.

Part 2: Experimental Determination of pKa

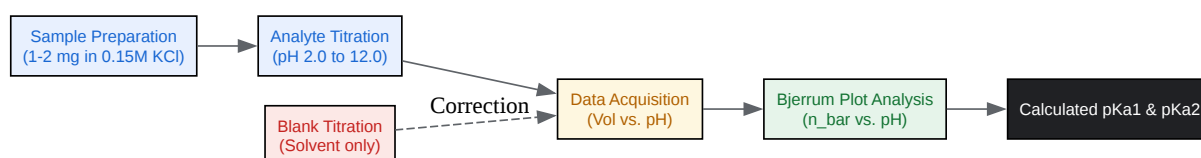
Standard Operating Procedure (SOP)

While prediction provides a starting point, drug development requires empirical precision. The following protocol utilizes Potentiometric Titration, the gold standard for determining ionization constants of diamines.

Principle

The pKa is determined by monitoring the change in pH of a solution containing the analyte as it is titrated with a standardized strong acid (HCl) or base (KOH). The inflection points of the titration curve correspond to the pKa values.

Workflow Diagram



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Figure 1: Workflow for the potentiometric determination of pKa values.

Detailed Protocol

- **Instrument Setup:** Calibrate the pH electrode using standard buffers (pH 4.01, 7.00, 10.01) at 25°C. Ensure the electrode slope is >98%.
- **Ionic Strength Adjustment:** Prepare a background electrolyte solution of 0.15 M KCl (degassed) to mimic physiological ionic strength.
- **Sample Dissolution:** Accurately weigh 3–5 mg of **2-Morpholinocyclobutan-1-amine** hydrochloride. Dissolve in 20 mL of the KCl solution.
- **Acidification:** Adjust the starting pH to ~2.0 using 0.1 M HCl to ensure both amine centers are fully protonated.

- Titration: Titrate with 0.1 M carbonate-free KOH. Add titrant in increments of 5–10 μL . Wait for electrode stability (<0.1 mV/s drift) before recording each point.
- Calculation: Plot the volume of KOH vs. pH. Use the Bjerrum difference plot method or non-linear least squares regression (e.g., Hyperquad software) to extract $\text{pK}_{\text{a}1}$ and $\text{pK}_{\text{a}2}$.

Part 3: Solubility Profile & LogD

Physicochemical Behavior Across the pH Landscape

The solubility of **2-Morpholinocyclobutan-1-amine** is heavily pH-dependent due to its dual ionization potential.

Predicted Aqueous Solubility (Thermodynamic)

- pH < 6.0 : High solubility (> 50 mg/mL). The molecule exists as a dication.
- pH 7.4: Moderate-High solubility. The primary amine is charged; the morpholine is partially charged.
- pH > 11.0 : Low solubility (Intrinsic Solubility, S_0). The molecule is neutral and lipophilic.

LogD Profile (Distribution Coefficient)

The LogD describes the lipophilicity of the compound at a specific pH, accounting for the ionized states.

pH Environment	Dominant Species	Predicted LogD	Solubility Class
pH 2.0 (Gastric)	Dication ()	< -2.0	Highly Soluble
pH 7.4 (Blood)	Monocation ()	-0.5 to 0.5	Soluble / Permeable
pH 10.0 (Basic)	Neutral ()	1.2 to 1.8	Lipophilic

Thermodynamic Solubility Protocol (Shake-Flask)

To determine the intrinsic solubility (

) and pH-dependent solubility:

- Preparation: Add excess solid compound to buffer solutions at pH 2.0, 7.4, and 10.0 in glass vials.
- Equilibration: Agitate at 25°C for 24–48 hours.
- Phase Separation: Centrifuge or filter (PVDF 0.45 µm) to remove undissolved solid. Note: Check filter adsorption.
- Quantification: Analyze the filtrate using HPLC-UV or LC-MS/MS against a standard curve.
- pH Verification: Measure the pH of the supernatant after equilibrium to ensure no drift occurred.

Part 4: Implications for Drug Development

Salt Selection Strategy

Given the basicity of the primary amine (pKa ~9.8), **2-Morpholinocyclobutan-1-amine** is best isolated as a salt to ensure stability and handling ease.

- Dihydrochloride (2HCl): Ideal for initial isolation. Highly crystalline and water-soluble.[\[1\]](#)

- Oxalate: Often yields non-hygroscopic solids, useful for purification if the HCl salt is hygroscopic.

Permeability & BBB Penetration

The cyclobutane scaffold reduces the conformational entropy compared to linear alkyl chains, potentially improving metabolic stability.

- CNS Penetration: At pH 7.4, a significant fraction exists as the monocation. If the LogD is near 0–1, the compound may exhibit reasonable blood-brain barrier (BBB) permeability, aided by the compact cyclobutane shape.

Formulation

- Liquid Formulation: Stable in acidic buffers (citrate, acetate).
- Solid Dosage: Requires protection from moisture if in the free base form (likely an oil or low-melting solid).

References

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Sources

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